

# In-Depth Technical Guide: Molecular Weight of 3-Methylbutyl Pentanoate

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## Compound of Interest

Compound Name: 3-Methylbutyl pentanoate

Cat. No.: B1583783

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **3-methylbutyl pentanoate**, an organic compound recognized for its characteristic fruity aroma and applications in various scientific fields. This document outlines the compound's molecular formula, the atomic weights of its constituent elements, and a detailed methodology for the calculation of its molecular weight.

## Quantitative Data Summary

For clarity and ease of comparison, the fundamental quantitative data related to the molecular weight of **3-methylbutyl pentanoate** are summarized in the table below.

Component	Symbol/Formula	Quantity	Atomic/Molecular Weight ( g/mol )
Carbon	C	10	12.011
Hydrogen	H	20	1.008
Oxygen	O	2	15.999
3-Methylbutyl Pentanoate	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	1	172.26

## Experimental Protocols

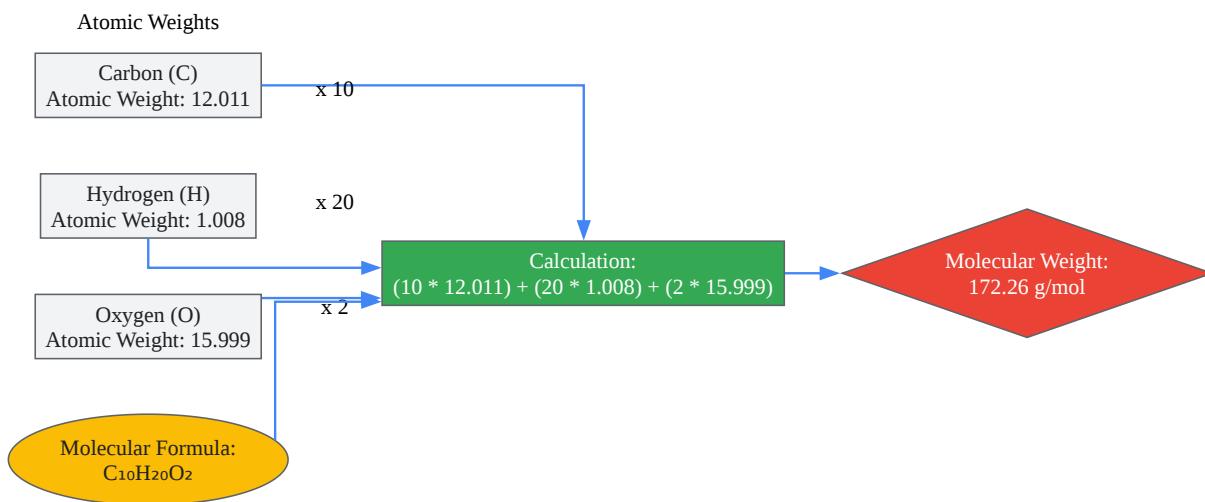
The determination of the molecular weight of a compound like **3-methylbutyl pentanoate** is a foundational step in its characterization. While this guide focuses on the calculated molecular weight, experimental verification is typically achieved through mass spectrometry.

### Protocol: Molecular Weight Determination by Mass Spectrometry

- **Sample Preparation:** A dilute solution of **3-methylbutyl pentanoate** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer. Electron ionization (EI) is a common technique for volatile compounds like esters. In EI, the sample molecules are bombarded with a high-energy electron beam, leading to the formation of a molecular ion ( $M^+$ ) and various fragment ions.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** A detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum.
- **Data Interpretation:** The peak with the highest  $m/z$  value in the mass spectrum typically corresponds to the molecular ion. The mass of this ion provides the experimental molecular weight of the compound. For **3-methylbutyl pentanoate**, a prominent peak would be expected at an  $m/z$  value of approximately 172.

## Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of **3-methylbutyl pentanoate** from the atomic weights of its elemental components.



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Caption: Logical flow for calculating the molecular weight.

## Conclusion

The molecular weight of **3-methylbutyl pentanoate** ( $C_{10}H_{20}O_2$ ) is a critical parameter for researchers and scientists.<sup>[1][2][3][4]</sup> Based on the atomic weights of carbon (12.011 g/mol), hydrogen (1.008 g/mol), and oxygen (15.999 g/mol), the calculated molecular weight is 172.26 g/mol.<sup>[5][6][7][8][9][10][11][12][13][14][15][16][17][18]</sup> This value is fundamental for stoichiometric calculations, analytical method development, and the overall chemical characterization of this compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of 3-Methylbutyl Pentanoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583783#3-methylbutyl-pentanoate-molecular-weight>

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